

# An In-depth Technical Guide to the Physical Characteristics of 1-Azidoadamantane Powder

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## Compound of Interest

Compound Name: 1-Azidoadamantane

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This technical guide provides a comprehensive overview of the physical characteristics of **1-azidoadamantane** powder, tailored for researchers, scientists, and professionals in drug development. The document details the compound's physical properties, outlines experimental protocols for their determination, and presents relevant chemical synthesis information.

## Core Physical and Chemical Properties

**1-Azidoadamantane** is a versatile nitrogen-rich organic compound built upon a rigid adamantane cage structure.<sup>[1][2]</sup> This unique structure imparts exceptional stability, making it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and energetic materials.<sup>[1]</sup> It is frequently utilized in "click chemistry" reactions for the efficient formation of complex molecules, a critical process in drug discovery and bioconjugation.<sup>[1]</sup>

The physical appearance of **1-azidoadamantane** is a white to off-white crystalline powder.<sup>[1]</sup>

Table 1: Summary of Quantitative Physical and Chemical Data for **1-Azidoadamantane**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N <sub>3</sub>	[1][3][4]
Molecular Weight	177.25 g/mol	[1][3][4]
Melting Point	80 - 82 °C	[1][2]
Flash Point	85 °C (closed cup)	[2]
Appearance	White to off-white powder or crystals	[1]
Assay (Purity)	≥ 96.5% (GC), 97%	[1]
CAS Number	24886-73-5	[1][3][4]

**Solubility Profile:** While specific quantitative solubility data is not widely published, the solubility of **1-azidoadamantane** can be inferred from its structure. The parent adamantane molecule is nonpolar and practically insoluble in water but readily dissolves in nonpolar organic solvents like benzene, hexane, and chloroform.[5][6] The introduction of the polar azide (-N<sub>3</sub>) group to the adamantane cage may slightly increase its polarity. However, the large, nonpolar hydrocarbon core is expected to dominate its solubility characteristics. Therefore, **1-azidoadamantane** is predicted to have low solubility in water and good solubility in a range of organic solvents.

#### Spectroscopic Data:

- Infrared (IR) Spectroscopy:** A characteristic peak for the azide functional group is observed at approximately 2115 cm<sup>-1</sup>.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are available for **1-azidoadamantane**, typically recorded in a CDCl<sub>3</sub> solvent.[8][9] These spectra are consistent with the highly symmetric structure of the adamantane cage.[6]

## Experimental Protocols

Detailed methodologies for determining the key physical properties of a solid organic compound like **1-azidoadamantane** are provided below.

## 2.1 Melting Point Determination (Capillary Method)

This protocol describes a standard method for accurately measuring the melting point range of a crystalline organic solid, which is a key indicator of purity.[10][11] Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.[11]

### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[10][11]
- Capillary tubes (sealed at one end)[12]
- Thermometer
- Spatula
- Mortar and pestle

### Procedure:

- Sample Preparation: Place a small amount of the **1-azidoadamantane** powder on a clean, dry surface. If the crystals are not fine, gently grind them into a fine powder using a mortar and pestle.[11]
- Packing the Capillary Tube: Push the open end of a capillary tube into the powder, trapping a small amount. Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. Repeat until a column of 1-2 mm of tightly packed powder is achieved.[12][13]
- Apparatus Setup:
  - Mel-Temp: Insert the capillary tube into the sample holder. Ensure the thermometer is correctly placed to accurately read the temperature of the block.[10]
  - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band, aligning the sample with the thermometer bulb. The rubber band should remain above the level of the heating oil.[11] Immerse the assembly in the oil within the Thiele tube.

- Heating: Begin heating the apparatus. For an unknown compound, a rapid initial heating can determine an approximate melting point.[10] For an accurate measurement, heat slowly and steadily, ensuring a rate of temperature increase of about 1-2°C per minute as the expected melting point is approached.[11]
- Observation and Recording: Record the temperature at which the first drop of liquid appears ( $T_1$ ). Continue heating and record the temperature at which the entire sample has completely liquefied ( $T_2$ ).[10][13] The melting point is reported as the range  $T_1 - T_2$ .

## 2.2 Solubility Determination

This qualitative protocol outlines a systematic approach to determine the solubility of **1-azidoadamantane** in various solvents, which helps to classify the compound based on its functional groups and polarity.[14][15]

### Materials:

- Small test tubes
- Spatula or weighing balance
- Vortex mixer (optional)
- Solvents: Water, 5% HCl, 5% NaOH, and a nonpolar organic solvent (e.g., hexane or toluene).

### Procedure:

- Initial Test in Water: Place approximately 25 mg of **1-azidoadamantane** into a small test tube. Add 0.75 mL of deionized water in small portions. After each addition, shake or vortex the tube vigorously for at least 60 seconds.[14][16]
- Observation: Observe if the solid dissolves completely. If it is water-soluble, the compound contains a significant polar functional group.
- Tests in Acid and Base: If the compound is insoluble in water, use two new samples. To one, add 0.75 mL of 5% HCl solution. To the other, add 0.75 mL of 5% NaOH solution. Shake

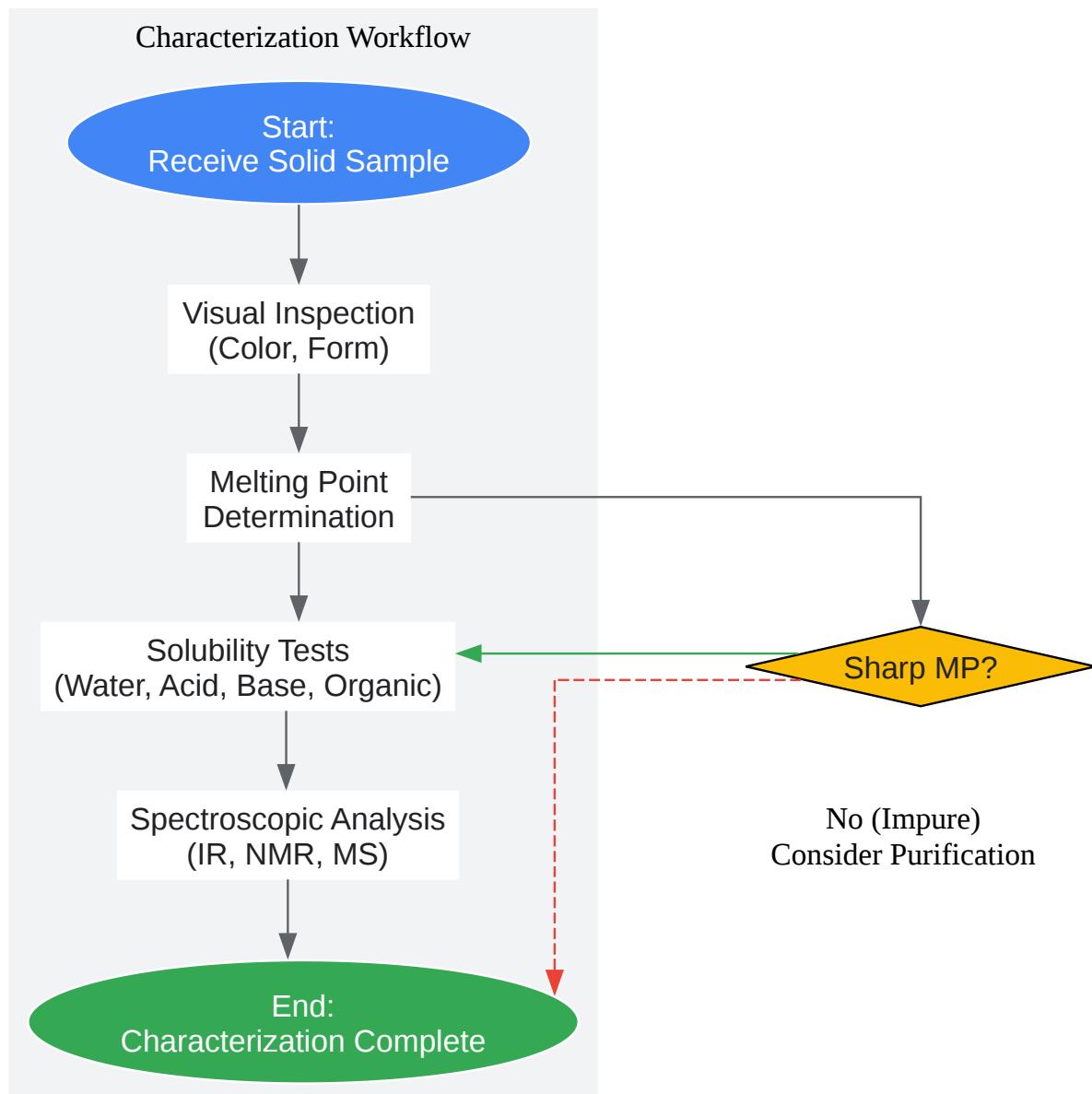
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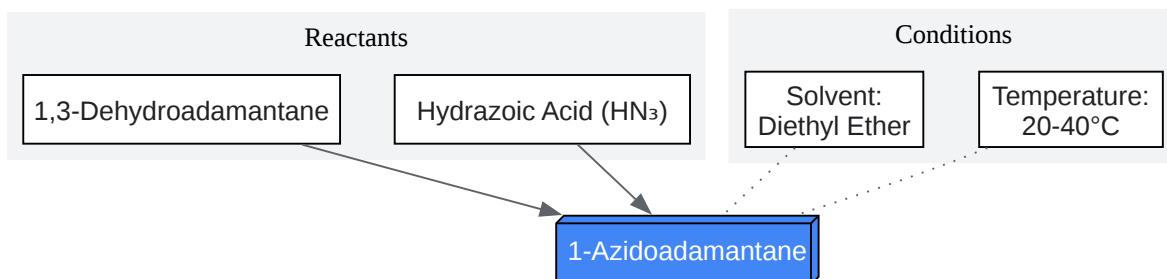
- Solubility in 5% HCl indicates the presence of a basic functional group (e.g., an amine).
- Solubility in 5% NaOH indicates the presence of an acidic functional group.
- Test in Organic Solvent: Place 25 mg of **1-azidoadamantane** into a test tube and add 0.75 mL of a nonpolar organic solvent like hexane. Shake vigorously.
- Recording Results: Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent tested.

## Visualization of Workflows and Synthesis

### Experimental Workflow for Physical Characterization

The following diagram illustrates the logical flow for the physical characterization of an unknown solid organic compound, such as a new batch of **1-azidoadamantane**.





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